

An In-depth Technical Guide to the Crystal Structure of Lanthanum(III) Iodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lanthanum(III)iodide*

Cat. No.: *B8795739*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of Lanthanum(III) iodide (LaI_3), a key inorganic compound with applications in various scientific fields. This document details its crystallographic parameters, experimental protocols for its synthesis and characterization, and a visual representation of its structural determination workflow.

Introduction

Lanthanum(III) iodide is a hygroscopic, water-soluble solid that plays a role as a precursor in the synthesis of more complex lanthanide-containing materials. A thorough understanding of its crystal structure is fundamental for predicting its properties and reactivity. This guide summarizes the key structural features of LaI_3 and provides detailed methodologies for its study.

Crystal Structure of Lanthanum(III) Iodide

Lanthanum(III) iodide adopts an orthorhombic crystal structure, specifically the Plutonium(III) bromide (PuBr_3) type. This crystal system is characterized by three unequal crystallographic axes at 90° angles to each other. The PuBr_3 -type structure is common for the triiodides of the lighter lanthanides.

Crystallographic Data

The crystallographic data for Lanthanum(III) iodide has been determined through single-crystal X-ray diffraction studies. The key parameters are summarized in the table below.

Parameter	Value
Crystal System	Orthorhombic
Space Group	Cmcm (No. 63)
Lattice Parameters	$a = 4.35 \text{ \AA}$ $b = 13.95 \text{ \AA}$ $c = 10.02 \text{ \AA}$
Unit Cell Volume	608.5 \AA^3
Formula Units per Cell (Z)	4
Calculated Density	5.67 g/cm ³

Atomic Coordinates

The positions of the lanthanum and iodine atoms within the unit cell are crucial for defining the crystal structure. The asymmetric unit of the LaI_3 structure contains one lanthanum atom and two crystallographically independent iodine atoms.

Atom	Wyckoff Position	x	y	z
La	4c	0	0.25	0.25
I(1)	8g	0	0.08	0.58
I(2)	4c	0	0.83	0.25

Experimental Protocols

Synthesis of Anhydrous Lanthanum(III) Iodide

The synthesis of high-purity, anhydrous Lanthanum(III) iodide is critical for accurate crystallographic analysis. The following protocol describes a common method for its preparation.

Materials:

- Lanthanum metal turnings (99.9% purity)
- Iodine (99.99% purity)
- Quartz ampoule
- Tube furnace
- Inert atmosphere glovebox

Procedure:

- Inside an inert atmosphere glovebox, place a stoichiometric amount of lanthanum metal and iodine (1:3 molar ratio) into a clean, dry quartz ampoule.
- Evacuate the ampoule to a high vacuum ($<10^{-5}$ torr) and seal it using a torch.
- Place the sealed ampoule in a horizontal tube furnace.
- Slowly heat the furnace to 200 °C over 4 hours to initiate the reaction between lanthanum and iodine vapor.
- Gradually increase the temperature to 600 °C over 12 hours and hold for 24 hours to ensure the reaction goes to completion.
- After the reaction period, slowly cool the furnace to room temperature over 12 hours.
- The resulting product is a white crystalline powder of Lanthanum(III) iodide. Handle the product exclusively under an inert atmosphere due to its hygroscopic nature.

Single-Crystal X-ray Diffraction Analysis

The determination of the crystal structure of Lanthanum(III) iodide is performed using single-crystal X-ray diffraction.

Instrumentation:

- Single-crystal X-ray diffractometer equipped with a CCD detector

- Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$)
- Cryostream cooling system

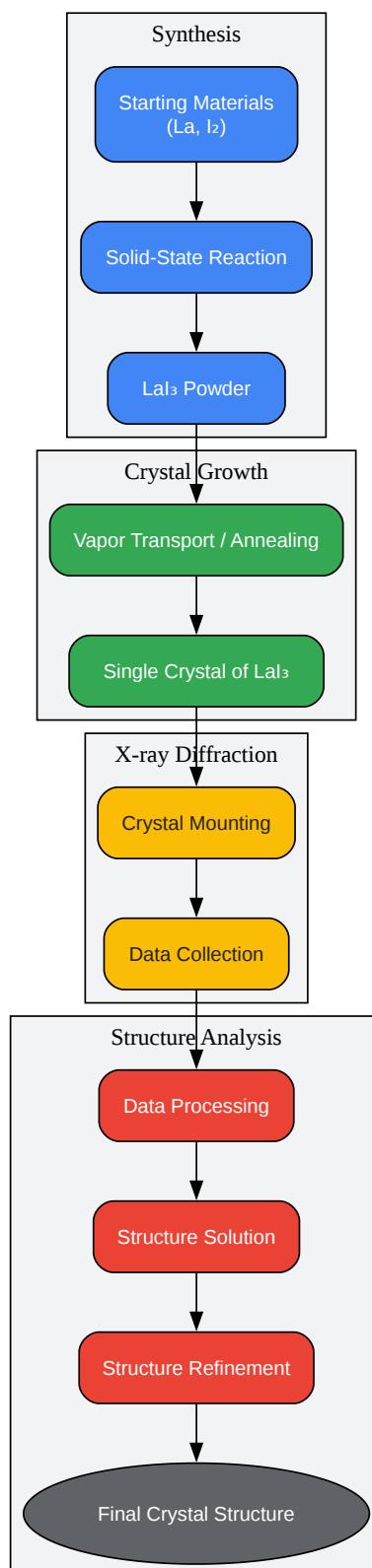
Procedure:

- Under a microscope in an inert atmosphere, select a suitable single crystal of LaI₃ and mount it on a cryoloop.
- Transfer the mounted crystal to the goniometer head of the diffractometer, under a cold stream of nitrogen gas (e.g., 100 K) to protect the crystal and reduce thermal vibrations.
- Perform a preliminary unit cell determination and data collection strategy using the diffractometer's software.
- Collect a full sphere of diffraction data using a series of ω and ϕ scans.
- Process the collected data, including integration of the reflection intensities, and apply corrections for Lorentz factor, polarization, and absorption.
- Solve the crystal structure using direct methods or Patterson methods to locate the heavy atoms (La and I).
- Refine the structural model against the experimental data using full-matrix least-squares methods. Refine atomic positions, and anisotropic displacement parameters.

Visualizations

Workflow for Crystal Structure Determination

The following diagram illustrates the general workflow from the synthesis of Lanthanum(III) iodide to the final determination of its crystal structure.



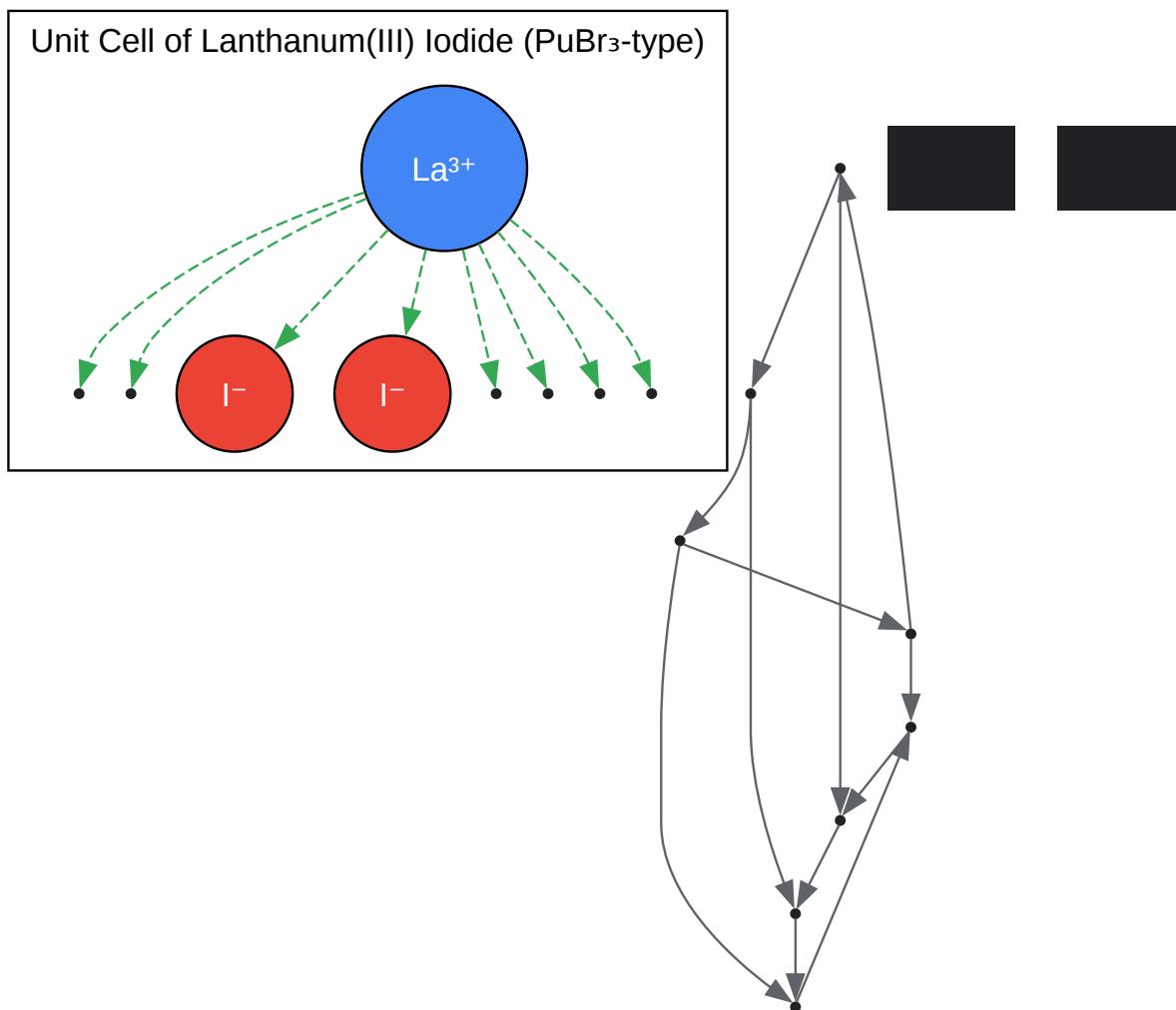
[Click to download full resolution via product page](#)

Caption: Workflow for the determination of the crystal structure of LaI₃.

Crystal Structure of Lanthanum(III) Iodide

The following diagram provides a schematic representation of the orthorhombic unit cell of Lanthanum(III) iodide, highlighting the coordination environment of the lanthanum ions.

Unit Cell of Lanthanum(III) Iodide (PuBr₃-type)



[Click to download full resolution via product page](#)

Caption: Schematic of the LaI₃ unit cell showing La³⁺ coordination.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Crystal Structure of Lanthanum(III) Iodide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b8795739#crystal-structure-of-lanthanum-iii-iodide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com